

# In-Depth Technical Guide: Methyl 2-hydroxydodecanoate (CAS: 51067-87-7)

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## Compound of Interest

Compound Name: Methyl 2-hydroxydodecanoate

Cat. No.: B164382

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## Abstract

**Methyl 2-hydroxydodecanoate**, a member of the  $\alpha$ -hydroxy fatty acid ester family, is a compound of increasing interest in various scientific domains. Its applications span from being a key ingredient in cosmetics and personal care products to a potential therapeutic agent in biomedical research. This technical guide provides a comprehensive overview of **Methyl 2-hydroxydodecanoate**, including its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its potential biological activities and associated signaling pathways. The information is presented to support researchers, scientists, and professionals in drug development in their understanding and utilization of this compound.

## Chemical and Physical Properties

**Methyl 2-hydroxydodecanoate** is the methyl ester of 2-hydroxydodecanoic acid. Its fundamental properties are summarized in the tables below.

### Table 1: Compound Identification

Property	Value
CAS Number	51067-85-7
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>3</sub>
Molecular Weight	230.34 g/mol [1]
IUPAC Name	methyl 2-hydroxydodecanoate[1]
Synonyms	DL-ALPHA-HYDROXYLAURIC ACID METHYL ESTER, 2-HYDROXY C12:0 METHYL ESTER, Methyl α-hydroxylaurate

## Table 2: Physicochemical Data

Property	Value
Boiling Point	277.2 °C at 760 mmHg
Density	0.942 g/cm <sup>3</sup>
Flash Point	118.5 °C
Appearance	Colorless to pale yellow liquid or solid
Solubility	Soluble in organic solvents

## Synthesis of Methyl 2-hydroxydodecanoate

The most common and straightforward method for the synthesis of **Methyl 2-hydroxydodecanoate** is the Fischer-Speier esterification of 2-hydroxydodecanoic acid with methanol in the presence of an acid catalyst.[2]

## Experimental Protocol: Fischer-Speier Esterification

Materials:

- 2-hydroxydodecanoic acid
- Anhydrous methanol

- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Diethyl ether (or other suitable extraction solvent)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 2-hydroxydodecanoic acid in an excess of anhydrous methanol (e.g., 10-20 molar equivalents).
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the moles of carboxylic acid) to the solution.
- **Reflux:** Attach the reflux condenser and heat the mixture to a gentle reflux using a heating mantle. Maintain the reflux for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.

- Solvent Removal: Remove the excess methanol using a rotary evaporator.
- Extraction: Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Washing: Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Isolation: Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **Methyl 2-hydroxydodecanoate**.
- Purification: The crude product can be further purified by vacuum distillation or column chromatography if required.



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Caption: Workflow for the synthesis and purification of **Methyl 2-hydroxydodecanoate**.

## Analytical Characterization

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary technique for the identification and quantification of **Methyl 2-hydroxydodecanoate**.

Experimental Protocol: GC-MS Analysis

- Instrumentation: A standard gas chromatograph coupled with a mass spectrometer.

- Column: A non-polar capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness), is suitable for the analysis of this fatty acid methyl ester.[3]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injection: 1  $\mu$ L of the sample (dissolved in a suitable solvent like hexane or ethyl acetate) is injected in splitless mode.
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 250 °C.
  - Hold at 250 °C for 10 minutes.
- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-400.
  - Ion Source Temperature: 230 °C.

The expected mass spectrum of **Methyl 2-hydroxydodecanoate** would show a molecular ion peak ( $M^+$ ) at m/z 230, along with characteristic fragment ions.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of the molecule.

Predicted  $^1\text{H}$  NMR Spectrum ( $\text{CDCl}_3$ , 400 MHz):

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
~4.20	dd	1H	-CH(OH)-
3.75	s	3H	-OCH <sub>3</sub>
~2.50	d	1H	-OH
~1.65	m	2H	-CH <sub>2</sub> -CH(OH)-
1.20-1.40	m	16H	-(CH <sub>2</sub> ) <sub>8</sub> -
0.88	t	3H	-CH <sub>3</sub>

Predicted <sup>13</sup>C NMR Spectrum (CDCl<sub>3</sub>, 100 MHz):

Chemical Shift ( $\delta$ , ppm)	Assignment
~175.0	C=O
~70.0	-CH(OH)-
~52.0	-OCH <sub>3</sub>
~34.0	-CH <sub>2</sub> -CH(OH)-
~31.9	-CH <sub>2</sub> -
~29.0-29.6	-(CH <sub>2</sub> ) <sub>7</sub> -
~25.0	-CH <sub>2</sub> -
~22.7	-CH <sub>2</sub> -CH <sub>3</sub>
~14.1	-CH <sub>3</sub>

## Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule.

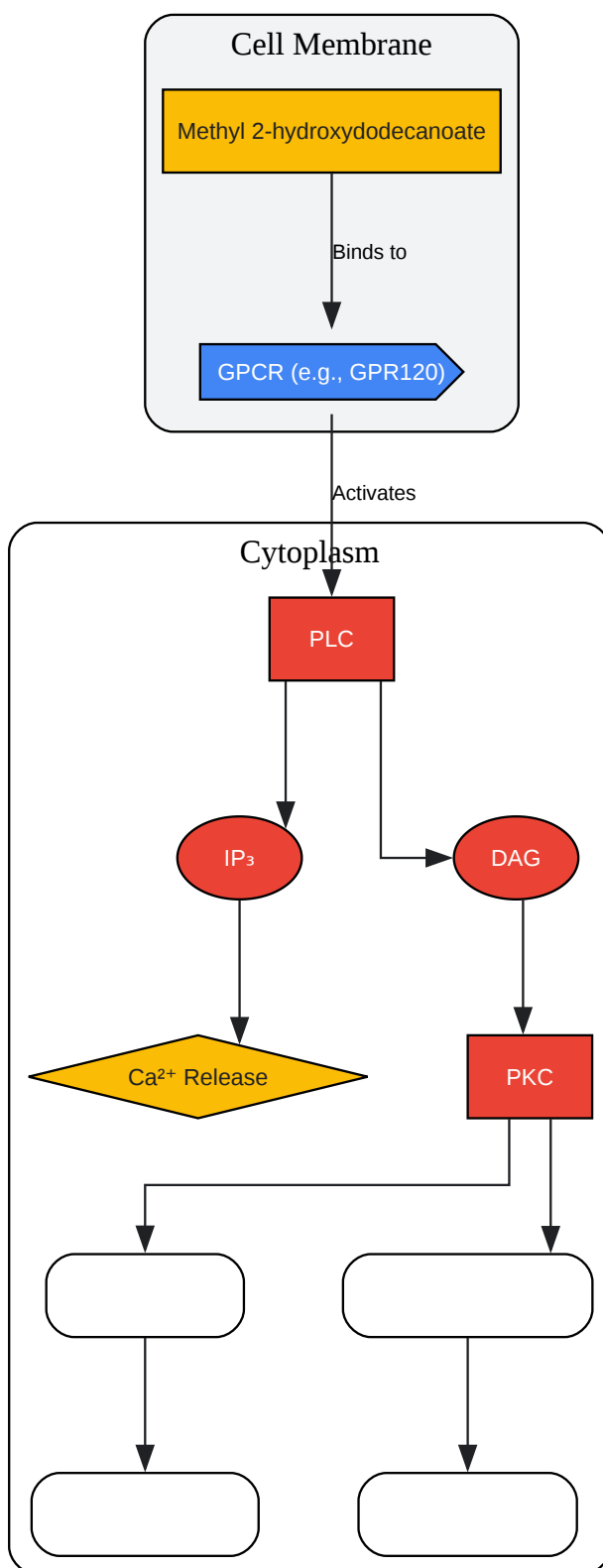
Predicted IR Absorption Bands:

Wavenumber (cm <sup>-1</sup> )	Functional Group
~3400 (broad)	O-H stretch (hydroxyl)
~2920, ~2850	C-H stretch (alkane)
~1740	C=O stretch (ester)
~1170	C-O stretch (ester)

## Biological Activities and Signaling Pathways

**Methyl 2-hydroxydodecanoate** belongs to a class of lipids known as fatty acid esters of hydroxy fatty acids (FAHFAs). Emerging research has highlighted the significant biological roles of FAHFAs, particularly their anti-inflammatory and anti-diabetic properties.

FAHFAs have been shown to exert their effects through various mechanisms, including the activation of G-protein coupled receptors (GPCRs) and modulation of inflammatory signaling cascades.



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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 2-hydroxydodecanoate (CAS: 51067-87-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164382#methyl-2-hydroxydodecanoate-cas-number-51067-85-7]

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